

# Oleyl Ricinoleate CAS number and molecular formula

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## Compound of Interest

Compound Name: Oleyl Ricinoleate

Cat. No.: B1628752

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## An In-depth Technical Guide to Oleyl Ricinoleate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Oleyl Ricinoleate**, a wax ester of significant interest in various scientific and industrial fields, including pharmaceutical sciences. This document details its chemical identity, physicochemical properties, synthesis, and analytical methodologies. Emphasis is placed on experimental protocols and the current understanding of its biological relevance, particularly in the context of drug development.

### Introduction

**Oleyl Ricinoleate** (CAS Number: 36781-75-6) is the ester formed from the condensation of oleyl alcohol and ricinoleic acid.[1][2] As a wax ester, it possesses unique physical and chemical properties that make it a valuable compound in cosmetic, pharmaceutical, and industrial applications. Its structure, combining the C18 monounsaturated oleyl alcohol and the C18 monounsaturated and hydroxylated ricinoleic acid, imparts amphiphilic characteristics, influencing its function as an emollient, plasticizer, and potential drug delivery vehicle. This guide aims to provide an in-depth resource for professionals working with or exploring the applications of **Oleyl Ricinoleate**.

### Chemical and Physical Properties

**Oleyl Ricinoleate** is a lipid belonging to the wax ester family.<sup>[2]</sup> A summary of its key chemical and physical data is presented in Table 1.

Table 1: Chemical and Physical Data for **Oleyl Ricinoleate**

Property	Value	Reference
CAS Number	36781-75-6	[1][2]
Molecular Formula	C <sub>36</sub> H <sub>68</sub> O <sub>3</sub>	[1][2]
Molecular Weight	548.92 g/mol	[1][2]
Appearance	Not explicitly stated, but expected to be an oily liquid at room temperature.	
Solubility	Expected to be insoluble in water and soluble in organic solvents and oils.	

## Synthesis of Oleyl Ricinoleate

The synthesis of wax esters like **Oleyl Ricinoleate** can be achieved through chemical or enzymatic methods. Enzymatic synthesis, particularly using lipases, is often preferred due to its milder reaction conditions, higher specificity, and reduced environmental impact compared to chemical synthesis.

### Enzymatic Synthesis

Lipase-catalyzed esterification is a common method for producing wax esters in a solvent-free system.<sup>[3][4]</sup> This approach involves the direct reaction of a fatty acid (ricinoleic acid) with a fatty alcohol (oleyl alcohol) in the presence of an immobilized lipase.

Materials:

- Ricinoleic acid (technical grade)
- Oleyl alcohol

- Immobilized lipase from *Candida antarctica* (e.g., Novozym 435)
- Hexane (for purification)
- Silica gel (for column chromatography)

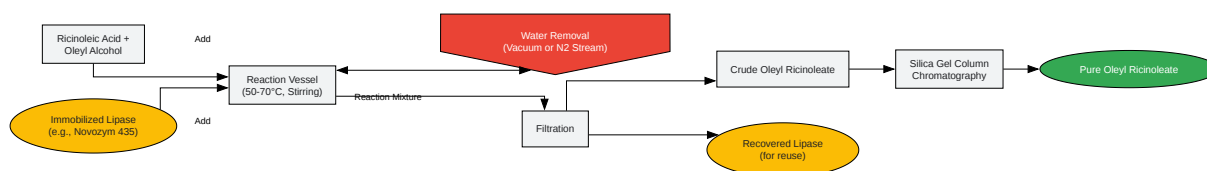
#### Equipment:

- Reaction vessel (e.g., round-bottom flask)
- Heating mantle with magnetic stirrer
- Vacuum pump or a stream of dry air/nitrogen
- Rotary evaporator
- Glass chromatography column

#### Procedure:

- **Reaction Setup:** In a clean, dry reaction vessel, combine equimolar amounts of ricinoleic acid and oleyl alcohol.
- **Enzyme Addition:** Add the immobilized lipase to the mixture. The enzyme loading is typically between 5-10% (w/w) of the total substrate mass.
- **Reaction Conditions:** Heat the mixture to a temperature of 50-70°C with continuous stirring. To drive the reaction towards ester formation, remove the water produced during the reaction either by applying a vacuum or by passing a stream of dry air or nitrogen through the reaction mixture.[3]
- **Monitoring the Reaction:** The progress of the esterification can be monitored by periodically taking samples and determining the remaining acid value through titration with a standard alkaline solution.
- **Reaction Termination and Enzyme Recovery:** Once the desired conversion is achieved (typically >95%), stop the reaction by cooling the mixture and filtering off the immobilized lipase. The enzyme can be washed with a solvent like hexane and reused.

- **Purification:** The crude **Oleyl Ricinoleate** can be purified by silica gel column chromatography. Dissolve the product in a minimal amount of a non-polar solvent (e.g., hexane) and load it onto a silica gel column. Elute with a gradient of solvents, starting with a non-polar solvent and gradually increasing the polarity (e.g., hexane with increasing proportions of ethyl acetate) to separate the wax ester from unreacted starting materials and byproducts.
- **Solvent Removal:** Collect the fractions containing the pure **Oleyl Ricinoleate** and remove the solvent using a rotary evaporator to obtain the final product.



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### *Enzymatic Synthesis Workflow for **Oleyl Ricinoleate**.*

## Analytical and Characterization Methods

The characterization of **Oleyl Ricinoleate** is crucial for confirming its identity and purity. As a wax ester, several analytical techniques are applicable.

Table 2: Analytical Methods for **Oleyl Ricinoleate** Characterization

Technique	Purpose	Experimental Details
Gas Chromatography-Mass Spectrometry (GC-MS)	Identification and purity assessment.	High-temperature GC is required due to the low volatility of wax esters. A capillary column suitable for high-temperature analysis is used. The mass spectrum will show characteristic fragmentation patterns for the ester.
High-Performance Liquid Chromatography (HPLC)	Purity determination and quantification.	A reverse-phase C18 or C30 column can be used with a mobile phase consisting of a mixture of organic solvents (e.g., methanol, chloroform, acetonitrile). Detection can be achieved using an Evaporative Light Scattering Detector (ELSD) or a mass spectrometer (LC-MS).
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional group analysis.	The FTIR spectrum will show a characteristic ester carbonyl (C=O) stretching band around $1740\text{ cm}^{-1}$ , C-O stretching bands, and bands corresponding to the long hydrocarbon chains.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation.	$^1\text{H}$ and $^{13}\text{C}$ NMR spectroscopy can confirm the structure by identifying the protons and carbons of the oleyl and ricinoleyl moieties, including the characteristic signals for the ester linkage, double bonds, and the hydroxyl group.

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Thin-Layer Chromatography (TLC)

Purity check and reaction monitoring.

Silica gel plates can be used with a mobile phase of hexane and a small amount of a more polar solvent like ethyl acetate or diethyl ether. Visualization can be done using iodine vapor or a suitable staining agent.

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## Applications in Research and Drug Development

While specific research on **Oleyl Ricinoleate** is limited, the properties of its constituent molecules, ricinoleic acid and oleyl alcohol, suggest several potential applications in drug development.

- **Topical and Transdermal Drug Delivery:** Oleyl alcohol and oleic acid (from which oleyl alcohol is derived) are known penetration enhancers that can increase the permeation of drugs through the skin. It is plausible that **Oleyl Ricinoleate** could also function as a permeation enhancer or as a component of the oily phase in topical formulations like creams, lotions, and transdermal patches.
- **Excipient in Formulations:** Due to its oily nature and expected emollient properties, **Oleyl Ricinoleate** could be used as an excipient in various pharmaceutical formulations to improve texture, stability, and drug solubility.
- **Nanoparticle-based Drug Delivery:** Oily core nanocapsules are used for the delivery of lipophilic drugs. **Oleyl Ricinoleate** could serve as the oily core in such systems, encapsulating hydrophobic active pharmaceutical ingredients (APIs) for controlled release and improved bioavailability.

## Biological Activity and Signaling Pathways

Direct studies on the biological activity and signaling pathway interactions of **Oleyl Ricinoleate** are not readily available in the current literature. However, the biological effects of its precursor, ricinoleic acid, have been investigated.

Ricinoleic acid has been shown to interact with  $\text{Ca}^{2+}$  signaling pathways. In yeast, it was identified as an inhibitor of  $\text{Ca}^{2+}$  signal-mediated cell-cycle regulation.[3] It has also been reported to act on prostaglandin receptors. The laxative effect of castor oil is attributed to ricinoleic acid's action on prostaglandin EP3 receptors in the intestine, leading to increased motility.

The metabolism of **Oleyl Ricinoleate** in biological systems would likely involve enzymatic hydrolysis by lipases, releasing ricinoleic acid and oleyl alcohol. Therefore, the biological effects of **Oleyl Ricinoleate** could be mediated by these breakdown products.

Given the lack of specific data on **Oleyl Ricinoleate**'s interaction with signaling pathways, a diagrammatic representation is not feasible at this time. Research into the specific biological activities of **Oleyl Ricinoleate** would be a valuable area for future investigation.

## Conclusion

**Oleyl Ricinoleate** is a wax ester with potential applications in various scientific and industrial sectors, particularly in pharmaceuticals and cosmetics. This guide has provided a comprehensive overview of its chemical properties, synthesis via environmentally friendly enzymatic methods, and analytical techniques for its characterization. While direct research on its biological activity is sparse, the known properties of its constituent molecules suggest promising avenues for its use in drug delivery and formulation. Further research is warranted to fully elucidate the specific biological functions and potential therapeutic applications of **Oleyl Ricinoleate**.

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